

Technical Guide: Discovery and Synthesis of -methyl-D-erythro-sphingosine

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Compound of Interest

Compound Name: *N-methyl-D-erythro-sphingosine*

Cat. No.: *B11936891*

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Executive Summary & Biological Context

-methyl-D-erythro-sphingosine (N-Me-Sph) is a synthetic and semi-synthetic sphingoid base analog. While its naturally occurring counterpart, sphingosine (Sph), is the primary backbone of mammalian sphingolipids, the

-methylated variants are pivotal in pharmacological research.

Historically, the discovery of

-methylated sphingosines emerged from the search for specific inhibitors of Sphingosine Kinase (SphK) and Protein Kinase C (PKC). In 1989, Igarashi and Hakomori identified

-dimethylsphingosine (DMS) as a potent, naturally occurring inhibitor of PKC. Subsequent Structure-Activity Relationship (SAR) studies highlighted the mono-methylated analog, N-Me-Sph, as a critical probe for defining the steric and electrostatic requirements of the SphK1 and SphK2 catalytic pockets.

Key Biological Utility:

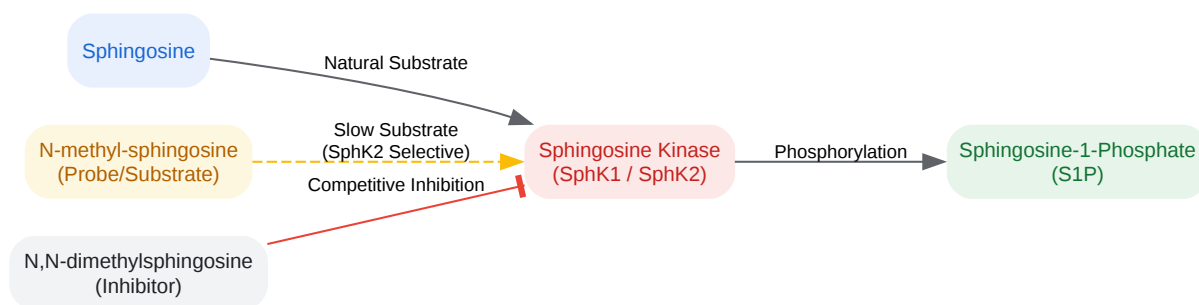
- **SphK Substrate Specificity:** Unlike DMS (a pure inhibitor), N-Me-Sph can act as a slow substrate for SphK2, aiding in the differentiation of kinase isozymes.

- Metabolic Tracing: Used as a mass spectrometry standard to quantify

-methylation flux in sphingolipid metabolism.

Mechanism of Action: The Methyl Switch

The addition of a methyl group to the C2-amine alters the hydrogen-bonding network within the kinase active site.



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Figure 1: The functional divergence of sphingosine analogs in the SphK pathway.

Chemical Synthesis Strategy

Synthesizing

-mono-methyl derivatives of primary amines is chemically challenging due to the high reactivity of the secondary amine product, which often leads to over-alkylation (dimethylation).

Comparative Methodologies

Methodology	Selectivity	Yield	Complexity	Verdict
Direct Alkylation (MeI)	Poor (Mixture of mono/di/tri)	Low	Low	Avoid
Reductive Amination (HCHO)	Moderate (Requires strict stoichiometry)	Moderate	Low	Suitable for rapid screening
Nosyl Protection Strategy	Excellent (100% Mono)	High	High	Recommended for Reference Standards

The "Self-Validating" Protocol: Nosyl-Protection Route

To ensure scientific integrity and high purity (>98%), this guide recommends the Nosyl (2-nitrobenzenesulfonamide) strategy. This route prevents over-methylation by rendering the nitrogen non-nucleophilic after the first methylation.

Retro-Synthetic Logic

- Target:
 - methyl-D-erythro-sphingosine.[\[1\]](#)
- Precursor: D-erythro-sphingosine (commercial or enzymatic).[\[2\]](#)
- Protection: 1,3-di-O-protection (TBDMS) prevents O-methylation.
- Activation:
 - Nosylation activates the amine for mono-alkylation.
- Methylation: Mitsunobu or direct alkylation introduces exactly one methyl group.

Detailed Experimental Protocol

Phase 1: Protection of Hydroxyl Groups

Objective: Mask the 1-OH and 3-OH groups to prevent O-methylation.

- Reagents: D-erythro-sphingosine (1.0 eq), tert-butyldimethylsilyl chloride (TBDMS-Cl, 2.5 eq), Imidazole (5.0 eq), DMAP (0.1 eq), anhydrous DMF.
- Procedure:
 - Dissolve sphingosine in anhydrous DMF under Argon.
 - Add Imidazole and DMAP.
 - Add TBDMS-Cl dropwise at 0°C.
 - Stir at room temperature (RT) for 12 hours.
 - Validation: TLC (Hexane/EtOAc 9:1) should show a high R_f spot (di-TBDMS).
- Workup: Dilute with Et₂O, wash with water/brine. Dry over Na₂SO₄. Flash chromatography.
 - Yield expectation: 85-90%.

Phase 2: -Nosylation

Objective: Create a sulfonamide "handle" that allows only one alkylation event.

- Reagents: 1,3-di-O-TBDMS-sphingosine (from Phase 1), 2-nitrobenzenesulfonyl chloride (Nosyl-Cl, 1.2 eq), Triethylamine (TEA, 2.0 eq), CH₂Cl₂.
- Procedure:
 - Dissolve protected sphingosine in CH₂Cl₂ at 0°C.
 - Add TEA followed by Nosyl-Cl.
 - Stir for 2 hours.
 - Causality: The electron-withdrawing nitro group increases the acidity of the N-H proton, facilitating the subsequent methylation step.

Phase 3: Selective -Methylation

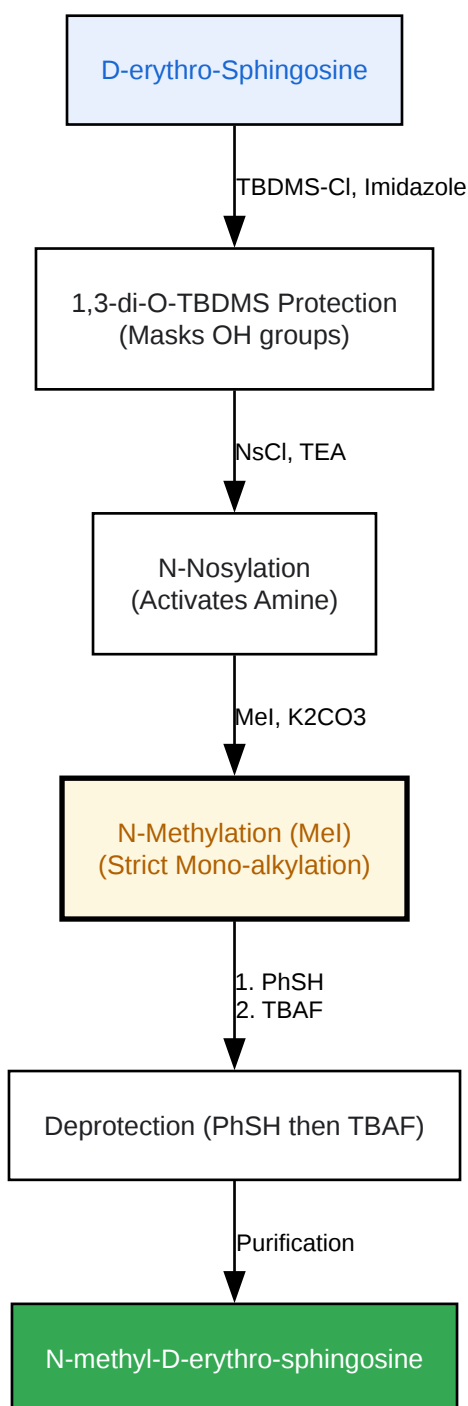
Objective: Introduce the methyl group.

- Reagents:
 - Nosyl-intermediate, Methyl Iodide (MeI, 2.0 eq), K₂CO₃ (3.0 eq), DMF.
- Procedure:
 - Dissolve intermediate in DMF.
 - Add K₂CO₃ and MeI.
 - Stir at RT for 4 hours.
 - Self-Validation: The disappearance of the N-H proton in NMR (if checked) and a shift in R_f on TLC confirms conversion. Over-methylation is chemically impossible here due to the lack of a second proton on the sulfonamide nitrogen.

Phase 4: Global Deprotection

Objective: Remove Nosyl and Silyl groups to reveal the target.

- Nosyl Removal:
 - Treat with Thiophenol (PhSH) and K₂CO₃ in DMF. The thiophenolate anion attacks the sulfonamide sulfur, releasing the secondary amine.
- Silyl Removal:
 - Treat with TBAF (Tetra-n-butylammonium fluoride) in THF to cleave the silyl ethers.
- Purification:
 - Final purification via Silica Gel chromatography (CHCl₃/MeOH/NH₄OH 80:20:2).



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Figure 2: The "Nosyl" synthetic route ensures high-fidelity mono-methylation.

Quality Control & Characterization

To validate the synthesis, the following analytical signatures must be observed.

Nuclear Magnetic Resonance (NMR)

The

-methyl singlet is the diagnostic feature.

Nucleus	Chemical Shift ()	Multiplicity	Assignment
H	5.7 - 5.4 ppm	Multiplet	C4-C5 Vinyl protons
H	2.45 - 2.55 ppm	Singlet (3H)	-Methyl group
H	0.88 ppm	Triplet	Terminal Methyl
C	~34.0 ppm	-	-Methyl carbon

Mass Spectrometry (ESI-MS)

- Calculated Monoisotopic Mass (

): 313.2981 Da

- Observed

: 314.3 Da

- Fragmentation: Loss of water (

) is common in sphingoid bases.

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